

physical properties of 2-Bromo-5-methoxyaniline

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Compound of Interest

Compound Name: 2-Bromo-5-methoxyaniline

Cat. No.: B1269708

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An In-depth Technical Guide to the Physical Properties of **2-Bromo-5-methoxyaniline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-5-methoxyaniline**, an important intermediate in the pharmaceutical, agrochemical, and dye industries.^[1] This document outlines its key physical data, details the experimental methodologies for their determination, and presents logical and experimental workflows through specialized diagrams.

Core Physical and Chemical Properties

2-Bromo-5-methoxyaniline, with the CAS Number 59557-92-5, is an aromatic amine distinguished by a bromine atom at the 2-position and a methoxy group at the 5-position of the aniline ring.^[1] This substitution pattern makes it a versatile reagent in organic synthesis.^[1]

Data Presentation

The quantitative physical properties of **2-Bromo-5-methoxyaniline** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ BrNO	[2][3][4]
Molecular Weight	202.05 g/mol	[2][4]
CAS Number	59557-92-5	[2]
Appearance	White to light yellow or brown solid/liquid mixture	[3]
Melting Point	55 - 56 °C	Maksons Fine Chem
Boiling Point	98 - 100 °C at 25 mmHg; ~280 °C at 760 mmHg	Maksons Fine Chem, Chemsrsc
Density	Approximately 1.5 g/cm ³	Chemsrsc
Solubility	Slightly soluble in water; Soluble in ethanol, acetone, and dimethylformamide.	[3]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **2-Bromo-5-methoxyaniline** are outlined below. These are standard procedures in organic chemistry for compound characterization.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity for a crystalline solid.[5] The capillary method is a standard and widely accepted technique for its determination.[6][7]

- **Sample Preparation:** A small amount of the crystalline **2-Bromo-5-methoxyaniline** is finely powdered using a mortar and pestle.[6] This powder is then packed into a thin-walled capillary tube, sealed at one end, to a height of a few millimeters.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which typically consists of a heated metal block or an oil bath, and a high-accuracy thermometer or a digital temperature sensor.[5][6]

- **Measurement:** The sample is heated at a slow, controlled rate, typically around 1-2 °C per minute, as it approaches the expected melting point.^[5]
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears (the initial melting point) and the temperature at which the entire sample becomes a clear liquid (the final melting point). This range is reported as the melting point.^[5] A sharp melting range (0.5-1.0 °C) is indicative of a pure compound.^[5]

Boiling Point Determination (Thiele Tube Method)

For liquid compounds, the boiling point is a key physical constant. A common and efficient method for determining the boiling point of a small sample is using a Thiele tube.^[8]

- **Sample Preparation:** A small volume (a few milliliters) of liquid **2-Bromo-5-methoxyaniline** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (like paraffin oil), ensuring the sample is immersed in the oil.^[9]
- **Measurement:** The side arm of the Thiele tube is gently heated, which allows for uniform heating of the oil via convection currents.^[9] Heating continues until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube.
- **Data Recording:** The heat source is then removed, and the apparatus is allowed to cool slowly. The temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.^{[9][10]} This is the temperature at which the vapor pressure of the liquid equals the external atmospheric pressure.^[9]

Spectroscopic Analysis

While specific spectral data for **2-Bromo-5-methoxyaniline** is not widely available in public databases, the following standard techniques would be employed for its structural elucidation.

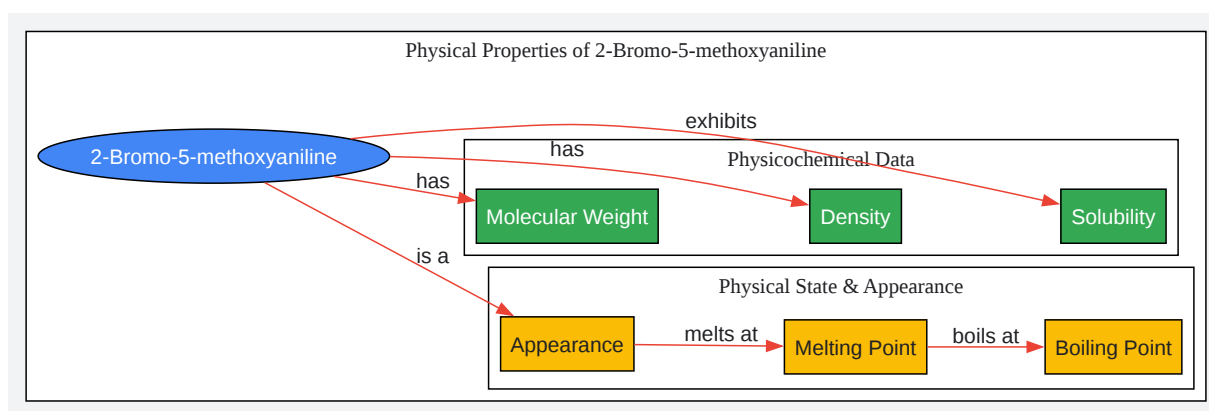
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR spectra would be acquired by dissolving the compound in a deuterated solvent (e.g., CDCl₃) and placing it in a

high-field NMR spectrometer. The resulting spectra would provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively, confirming the compound's structure.

- Infrared (IR) Spectroscopy: An IR spectrum would be obtained by placing a small amount of the sample (as a thin film or in a KBr pellet) in the path of an infrared beam. The absorption bands would indicate the presence of specific functional groups, such as N-H stretches for the amine and C-O stretches for the methoxy group.
- Mass Spectrometry (MS): Mass spectrometry would be used to determine the molecular weight and fragmentation pattern of the compound. For **2-Bromo-5-methoxyaniline**, the mass spectrum would show a molecular ion peak corresponding to its molecular weight, and the characteristic isotopic pattern of bromine would be evident. PubChem indicates that a GC-MS spectrum is available from John Wiley & Sons, Inc.[2]

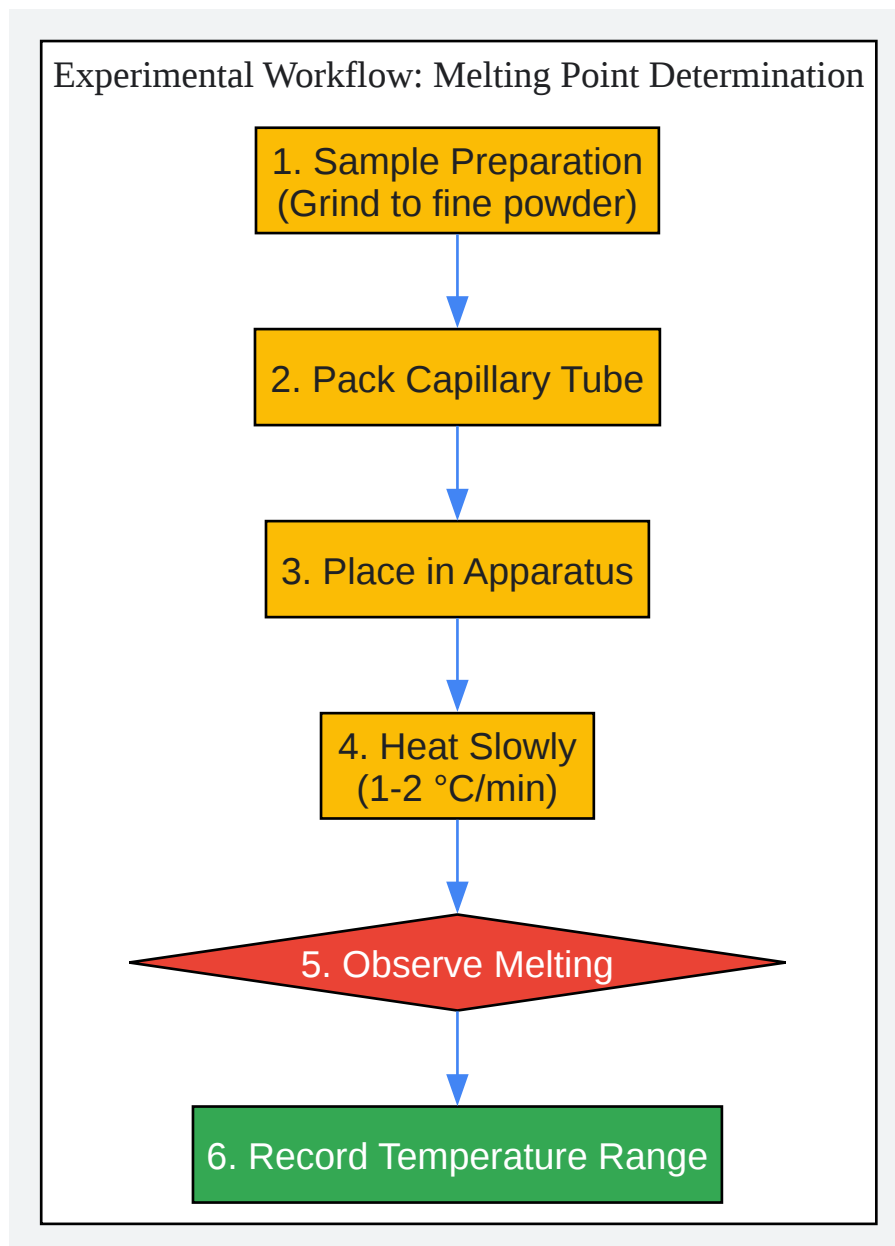
Visualizations

The following diagrams, created using the DOT language, illustrate key aspects of **2-Bromo-5-methoxyaniline**'s properties and synthesis.



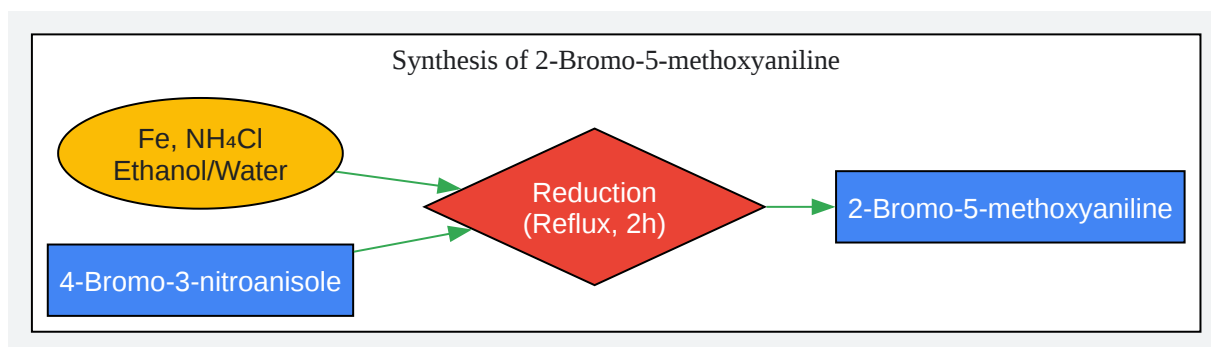
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Caption: Key physical properties of **2-Bromo-5-methoxyaniline**.



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Caption: Workflow for determining melting point via the capillary method.



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Caption: Synthesis of **2-Bromo-5-methoxyaniline** from 4-Bromo-3-nitroanisole.[11]

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